

A Comparative Analysis of Experimental and Calculated Detonation Parameters of Hexanitrostilbene (HNS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **HEXANITROSTILBENE**

Cat. No.: **B7817115**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimentally measured and computationally calculated detonation parameters for the high explosive, **Hexanitrostilbene (HNS)**. The data presented is intended to offer an objective overview of HNS performance, supported by detailed experimental methodologies.

Quantitative Data Summary

The following table summarizes the experimental and calculated detonation parameters of HNS at various densities. Experimental values have been sourced from multiple studies employing different measurement techniques, while calculated values are derived from established reactive burn models.

Parameter	Density (g/cm ³)	Experimental Value	Calculated Value	Computational Model
Detonation Velocity (km/s)	1.0	~5.3[1]	-	-
1.2	~6.0[1]	-	-	
1.4	~6.5[1]	-	-	
1.58	~6.7 - 6.95[2]	6.87		Arrhenius Reactive Burn (ARB)[2]
1.58	~6.7 - 6.95[2]	6.76		History Variable Reactive Burn (HVRB)[2]
1.60	~7.0[1][3]	-	-	
1.65	~7.1[1][3]	-	-	
1.70	7.014[4]	-	-	
Detonation Pressure (GPa)	1.0	~8[1]	-	-
1.2	~12[1]	-	-	
1.4	~18[1]	-	-	
1.60	~25[1]	~30 (relaxing to CJ pressure)[5]		History-variable Reactive Burn (HVRB)[5]
1.65	~28[1]	-	-	
~1.6 (unspecified)	-	Asymptote at ~20 GPa (CJ Pressure)[5]		Critical Energy Criteria Analysis[5]

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Aquarium Technique

The aquarium technique is utilized to measure detonation velocity and pressure by observing the shock wave propagation in a transparent medium, typically water.[\[1\]](#)[\[6\]](#)[\[7\]](#)

Methodology:

- An explosive charge, typically pressed into pellets of a specific diameter, is suspended in the center of a transparent tank (aquarium) filled with water.[\[1\]](#)[\[7\]](#)
- The charge is initiated at one end by a detonator.[\[1\]](#)
- High-speed cameras are used to capture the detonation event, recording the propagation of the detonation front through the explosive and the resulting shock wave in the surrounding water.[\[6\]](#)[\[7\]](#)
- The detonation velocity is calculated by measuring the distance the detonation front travels over a known time interval, as captured in the high-speed footage.
- The detonation pressure can be inferred from the velocity of the shock wave in the water, using the known properties of water to relate shock velocity to pressure.[\[1\]](#) Foil switches can also be placed at known distances to supplement timing measurements.[\[1\]](#)

Photonic Doppler Velocimetry (PDV)

PDV is a non-intrusive optical technique used to measure the velocity of a moving surface with high temporal resolution. It is particularly useful for studying the rapid acceleration of surfaces driven by detonation.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

- A laser beam (typically in the infrared range, e.g., 1550 nm) is directed at the surface of interest, which could be the explosive itself or a flyer plate impacting the explosive.[\[8\]](#)[\[11\]](#)
- The light reflected from the moving surface undergoes a Doppler shift in frequency, which is proportional to the surface's velocity.[\[12\]](#)[\[13\]](#)

- This Doppler-shifted light is collected and mixed with a reference beam (light from the same laser that has not been reflected from the moving surface).[8]
- The interference between the two beams creates a "beat" frequency that is directly proportional to the velocity of the moving surface.
- This beat frequency is recorded by a high-speed photodetector and oscilloscope, and the velocity of the surface is then calculated from the frequency data.[8][11]

Dautriche Method

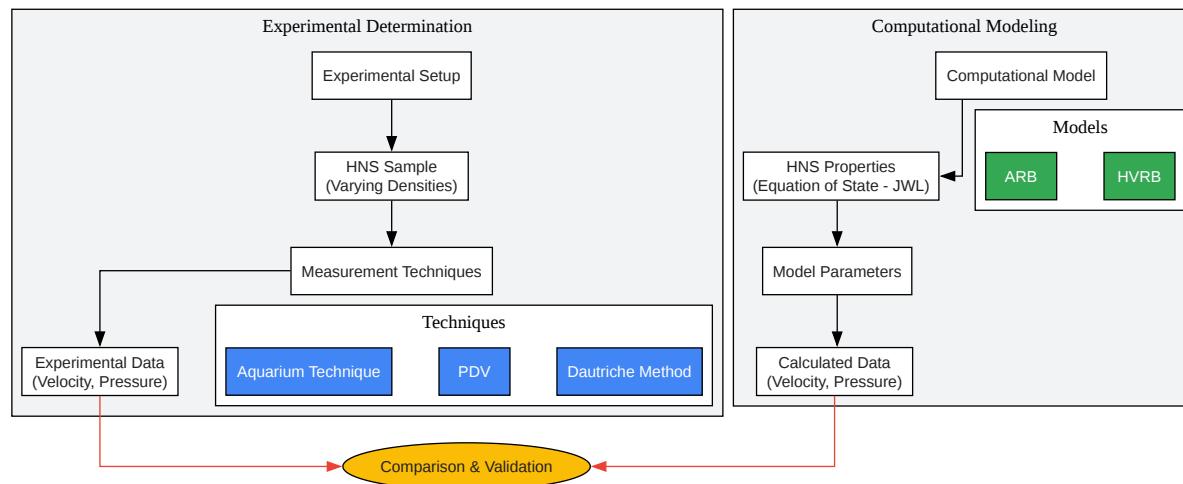
The Dautriche method is a classic and relatively simple technique for measuring the detonation velocity of an explosive.[14][15]

Methodology:

- A length of detonating cord with a known and uniform detonation velocity is used.
- Two holes are made in the explosive charge at a precisely measured distance apart.
- The two ends of the detonating cord are inserted into these holes.
- The explosive charge is initiated. The detonation wave in the main charge will initiate the two ends of the detonating cord at different times.
- Two detonation waves will then travel towards each other within the detonating cord.
- The point where these two waves collide is marked (often on a lead plate placed under the cord).
- The detonation velocity of the explosive charge can be calculated based on the known detonation velocity of the cord, the distance between the insertion points in the charge, and the location of the collision point on the cord.[16]

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for comparing experimental and calculated detonation parameters of HNS.

[Click to download full resolution via product page](#)

Caption: Workflow for comparing HNS detonation parameters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [osti.gov](#) [osti.gov]
- 2. [osti.gov](#) [osti.gov]

- 3. Equation of state for the detonation products of hexanitrostilbene at various charge densities - UNT Digital Library [digital.library.unt.edu]
- 4. osti.gov [osti.gov]
- 5. pubs.aip.org [pubs.aip.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. osti.gov [osti.gov]
- 10. researchgate.net [researchgate.net]
- 11. dst.defence.gov.au [dst.defence.gov.au]
- 12. eprints.soton.ac.uk [eprints.soton.ac.uk]
- 13. nmt.edu [nmt.edu]
- 14. Detonation velocity - Wikipedia [en.wikipedia.org]
- 15. efee.eu [efee.eu]
- 16. journal-atm.org [journal-atm.org]
- To cite this document: BenchChem. [A Comparative Analysis of Experimental and Calculated Detonation Parameters of Hexanitrostilbene (HNS)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7817115#comparing-experimental-and-calculated-detonation-parameters-of-hns>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com